Piperidin-4-yl Dimethylcarbamate: Strategic Sourcing and Purity Validation Guide

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Compound of Interest

Compound Name:	*Piperidin-4-yl dimethylcarbamate*
Cat. No.:	*B13232411*

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Executive Summary

Piperidin-4-yl dimethylcarbamate (and its hydrochloride salt) represents a privileged scaffold in drug discovery, particularly in the development of Acetylcholinesterase (AChE) inhibitors and Fatty Acid Amide Hydrolase (FAAH) inhibitors. Its carbamate moiety functions as a pseudo-substrate for serine hydrolases, while the secondary amine of the piperidine ring offers a versatile handle for diversification (e.g., reductive amination, amide coupling).

However, the commercial availability of this compound is often plagued by variable purity profiles due to the lability of the carbamate linkage and the hygroscopic nature of the hydrochloride salt. This guide provides a self-validating workflow for sourcing, verifying, and handling this reagent to ensure experimental reproducibility.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Before procurement, verify the exact salt form required for your application. The hydrochloride salt is preferred for storage stability, while the free base is often generated in situ for nucleophilic substitutions.

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Property	Data
IUPAC Name	Piperidin-4-yl N,N-dimethylcarbamate
Common Name	4-(Dimethylcarbamoyloxy)piperidine
CAS (HCl Salt)	1803609-75-7
CAS (Free Base)	1704722-65-5
Molecular Formula	$C_8H_{16}N_2O_2$ (Free Base) / $C_8H_{17}ClN_2O_2$ (HCl)
Molecular Weight	172.23 g/mol (Free Base) / 208.69 g/mol (HCl)
SMILES	CN(C)C(=O)OC1CCNCC1
Key Impurities	4-Hydroxypiperidine (Hydrolysis product), Dimethylamine

Market Landscape: Suppliers & Purity Grades

Unlike commodity solvents, this compound is classified as a Specialty Building Block. Suppliers generally fall into two categories: Catalog Aggregators (high risk of batch variability) and Originator/CROs (higher reliability).

Supplier Tiering System

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Tier	Supplier Type	Recommended Vendors	Typical Purity	Use Case
Tier 1	Primary Manufacturers	Enamine, WuXi AppTec, Pharmablock	≥98% (HPLC)	GMP synthesis, Late-stage Lead Op, Biological Assays
Tier 2	Specialty Catalogs	BLD Pharm, Ambeed, Combi-Blocks	≥95-97%	High-Throughput Screening (HTS), Initial SAR
Tier 3	Aggregators	Various (via MolPort/SciFinder)	Variable	Emergency sourcing only; requires rigorous QC

Purity Grade Definitions

- HTS Grade (95%): Acceptable for initial library synthesis. May contain up to 5% inorganic salts or residual water.
- Synthesis Grade (97-98%): The industry standard. Impurities are usually inert (e.g., residual solvent).
- Assay Grade (>99%): Required for direct biological testing (e.g., AChE inhibition assays) to avoid false positives from highly active hydrolysis products like dimethylamine or degradation-derived phenols (if protected variants are used).

Quality Assurance: The Self-Validating Protocol

Trusting a Certificate of Analysis (CoA) blindly is a critical failure point. The carbamate linkage is susceptible to hydrolysis upon improper storage (moisture + heat), generating 4-hydroxypiperidine.

The "Triad" Validation Workflow

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To validate the integrity of a new batch, perform the following three checks. This protocol is designed to be self-validating—the results of one method confirm the others.

Step 1: 1H-NMR (Identity & Solvents)

- Solvent: DMSO-d6 or CDCl3 (if free base).
- Diagnostic Signals:
  - Dimethylamino group: Singlet (or split singlet due to rotamers) around 2.8–2.9 ppm (6H).
  - Piperidine C4-H: Multiplet around 4.7–4.8 ppm (1H).
  - Impurity Flag: A triplet/multiplet shift of the C4-H upfield to ~3.5 ppm indicates hydrolysis to 4-hydroxypiperidine.

Step 2: LC-MS (Purity & Hydrolysis Check)

- Column: C18 Reverse Phase.
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.
- Detection: UV (210 nm) and ESI+ MS.
- Pass Criteria: Single peak at m/z 173 [M+H]+.
- Fail Criteria: Presence of peak at m/z 102 [M+H]+ (4-Hydroxypiperidine). Note: Dimethylamine (m/z 46) is often too small to detect on standard LC-MS ranges.

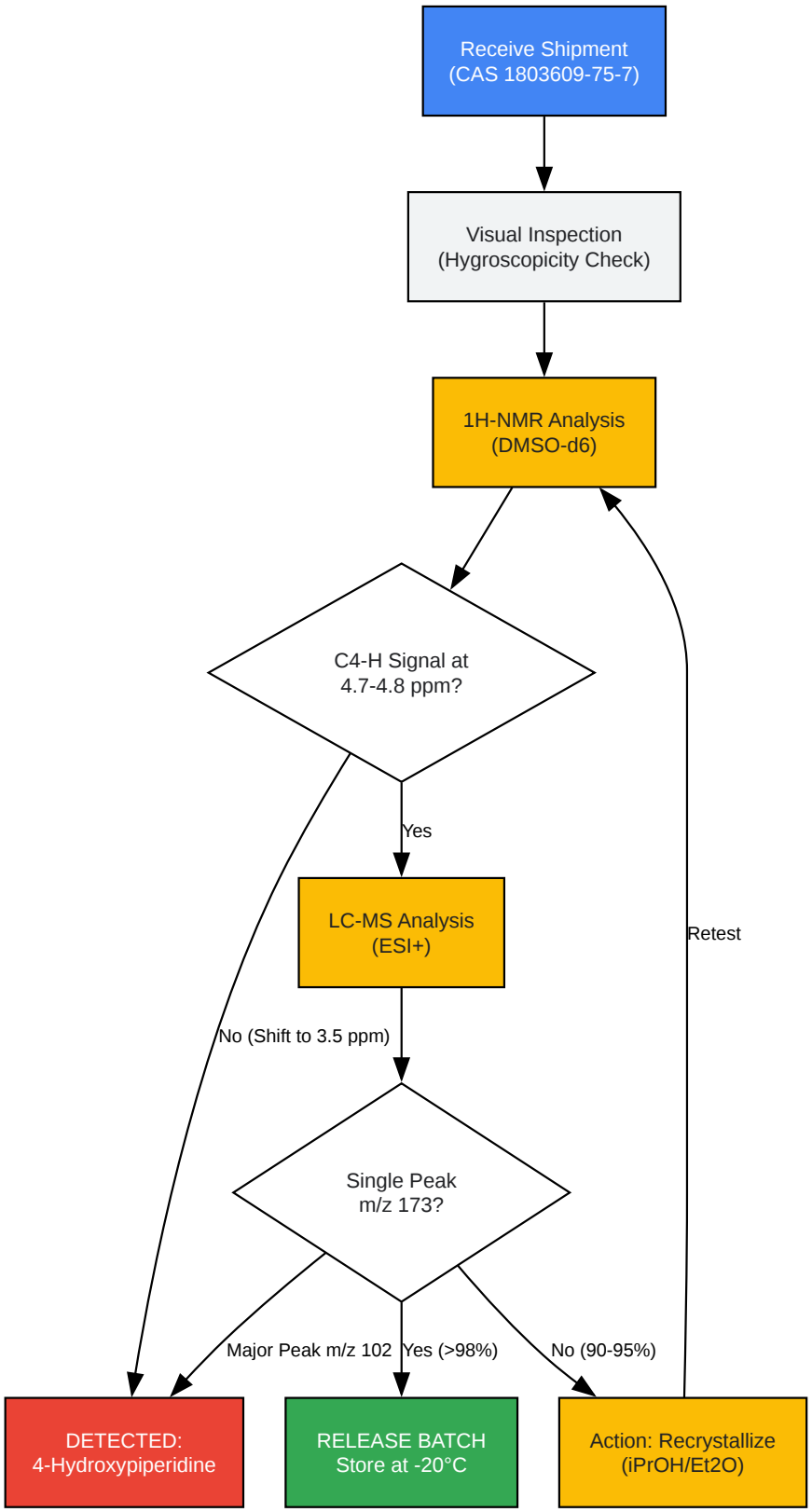
Step 3: Chloride Titration (Stoichiometry)

- For the HCl salt, perform a silver nitrate titration to confirm the counter-ion stoichiometry. Excess HCl can interfere with subsequent base-sensitive coupling reactions.

Visualization: QC Decision Tree

The following diagram outlines the logical flow for accepting or rejecting a batch based on analytical data.

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Figure 1: Analytical decision matrix for validating **piperidin-4-yl dimethylcarbamate** batches.

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Handling & Stability Protocols

Hydrolytic Instability Mechanism

The dimethylcarbamate group is relatively stable compared to simple esters, but the presence of the secondary amine (piperidine NH) can facilitate intermolecular catalysis or complexation with moisture.

Degradation Pathway: Piperidin-4-yl-OC(=O)NMe2 + H2O → 4-Hydroxypiperidine + CO2 + HNMe2

Storage Guidelines

- Temperature: Long-term storage at -20°C is mandatory.
- Atmosphere: Store under Argon or Nitrogen. The HCl salt is hygroscopic; moisture absorption accelerates hydrolysis.
- Desiccation: Store the vial inside a secondary container with active desiccant (e.g., Drierite or Silica Gel).

Handling in Synthesis[1][7][10][11][12][13][14]

- Base Selection: When freeing the base for reaction, avoid strong aqueous bases (NaOH/KOH) with prolonged stir times. Use mild organic bases (DIPEA, TEA) in non-aqueous solvents (DCM, DMF) whenever possible.
- Workup: Avoid acidic aqueous workups if the product is to be isolated as the carbamate, as low pH accelerates carbamate hydrolysis [1].

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